

Technical Guide: Synthesis and Isotopic Labeling of Imidaclothiz-d4

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Compound of Interest

Compound Name: *Imidaclothiz-d4*

Cat. No.: *B15561369*

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This technical guide provides a comprehensive overview of a proposed synthetic pathway for **Imidaclothiz-d4**, an isotopically labeled version of the neonicotinoid insecticide Imidaclothiz. The inclusion of deuterium atoms in the molecule makes it an invaluable tool for a range of research applications, including metabolic studies, pharmacokinetics, and as an internal standard in quantitative analytical methods. While a specific, published synthesis for **Imidaclothiz-d4** is not readily available in the public domain, this guide outlines a chemically sound, multi-step approach based on established methodologies for the synthesis of neonicotinoids and other deuterated heterocyclic compounds.

Overview of the Synthetic Strategy

The proposed synthesis of **Imidaclothiz-d4** is a multi-step process that can be conceptually divided into three main stages:

- Synthesis of the deuterated heterocyclic core: Preparation of N-nitro-4,5-dihydro-1H-imidazol-2-amine-d4 from commercially available ethylenediamine-d4.

- Synthesis of the chlorothiazole side-chain: Preparation of 2-chloro-5-(chloromethyl)thiazole from readily available starting materials.
- Coupling and final product formation: Condensation of the two key intermediates to yield the final product, **Imidaclothiz-d4**.

This strategy is designed to introduce the deuterium label at an early and efficient stage, ensuring high isotopic incorporation in the final molecule.

Experimental Protocols

The following are proposed, detailed experimental protocols for each stage of the synthesis. These are based on analogous reactions reported in the literature for similar compounds.

Stage 1: Synthesis of N-nitro-4,5-dihydro-1H-imidazol-2-amine-d4 (Intermediate 2)

This stage involves the cyclization of ethylenediamine-d4 with a suitable reagent to form the deuterated dihydroimidazole ring, followed by nitration.

Step 1a: Synthesis of 2-Imidazolidinimine-d4

- To a solution of nitroguanidine in 70% sulfuric acid, slowly add an equimolar amount of ethylenediamine-d4 (commercially available) dropwise while maintaining the temperature below 30°C with an ice bath.
- After the addition is complete, heat the reaction mixture to 80°C and stir for 4-6 hours.
- Cool the mixture to room temperature and neutralize with a saturated solution of sodium bicarbonate.
- The resulting precipitate, 2-imidazolidinimine-d4, is filtered, washed with cold water, and dried under vacuum.

Step 1b: Nitration to N-nitro-4,5-dihydro-1H-imidazol-2-amine-d4 (Intermediate 2)

- Suspend the dried 2-imidazolidinimine-d4 in a mixture of acetic anhydride and acetic acid.

- Cool the suspension to 0°C and slowly add concentrated nitric acid dropwise, ensuring the temperature does not exceed 10°C.
- Stir the reaction mixture at room temperature for 2-3 hours.
- Pour the reaction mixture onto crushed ice and neutralize with a cold aqueous solution of sodium hydroxide.
- The precipitated product, N-nitro-4,5-dihydro-1H-imidazol-2-amine-d4, is collected by filtration, washed with water, and dried.

Stage 2: Synthesis of 2-chloro-5-(chloromethyl)thiazole (Intermediate 1)

This intermediate can be synthesized via several reported routes. A common method involves the chlorination and cyclization of an appropriate precursor.

- React 1,3-dichloropropene with sodium thiocyanate in the presence of a phase transfer catalyst (e.g., tetrabutylammonium chloride) to form 3-chloro-1-thiocyanato-2-propene.
- The resulting thiocyanate undergoes thermal rearrangement to yield 3-chloro-1-propenylisothiocyanate.
- Chlorination of this isothiocyanate with a chlorinating agent such as sulfuryl chloride or chlorine gas in an inert solvent (e.g., dichloromethane) at 10-15°C leads to the formation of 2-chloro-5-(chloromethyl)thiazole.
- The product is isolated by washing the reaction mixture with a basic aqueous solution, separating the organic layer, drying it over anhydrous sodium sulfate, and removing the solvent under reduced pressure. Further purification can be achieved by vacuum distillation or crystallization.^[1]

Stage 3: Coupling to form Imidaclothiz-d4

The final step is the nucleophilic substitution reaction between the two key intermediates. This reaction is analogous to the synthesis of Imidacloprid.^{[2][3][4][5]}

- In a suitable aprotic solvent such as acetonitrile or dimethylformamide (DMF), dissolve N-nitro-4,5-dihydro-1H-imidazol-2-amine-d4 (Intermediate 2).
- Add a slight molar excess of a base, such as potassium carbonate or sodium hydride, to the solution and stir for 30 minutes at room temperature to form the corresponding anion.
- Slowly add a solution of 2-chloro-5-(chloromethyl)thiazole (Intermediate 1) in the same solvent to the reaction mixture.
- Heat the mixture to reflux (typically 60-80°C) and monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS). The reaction is typically complete within 5-8 hours.
- After completion, cool the reaction mixture, filter off the inorganic salts, and evaporate the solvent under reduced pressure.
- The crude product can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **Imidaclothiz-d4**.

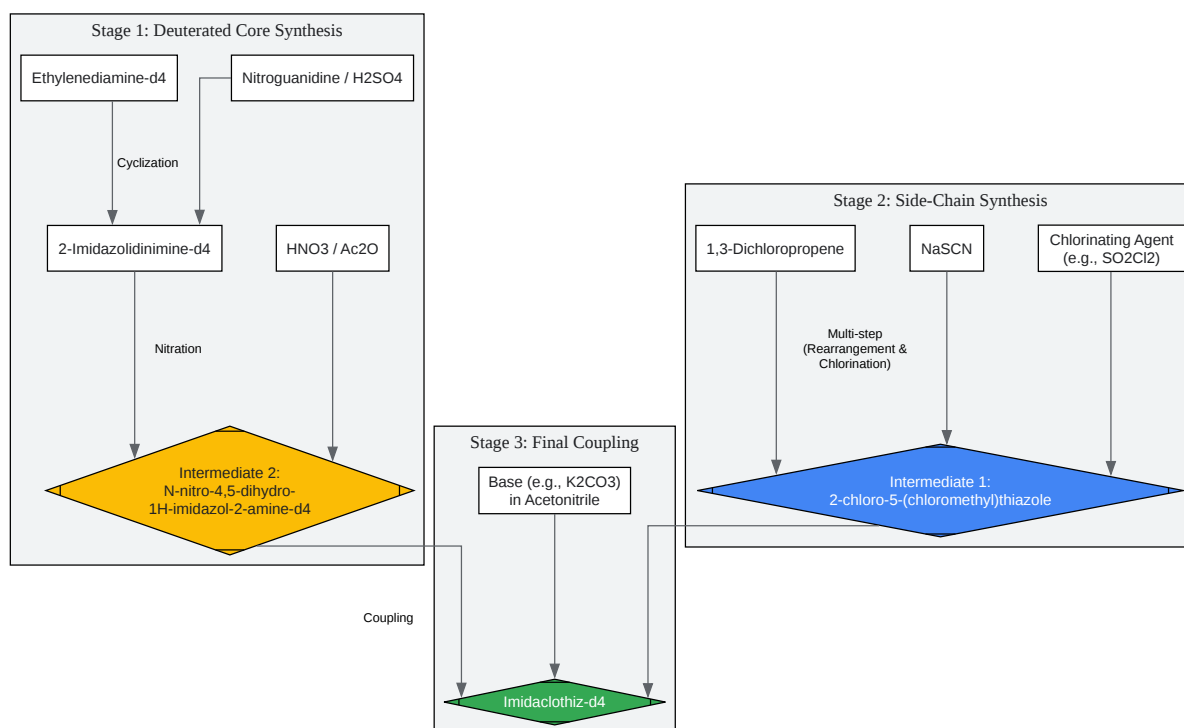
Data Presentation

The following table summarizes representative quantitative data for the synthesis of **Imidaclothiz-d4**. Note that yields are hypothetical and would need to be determined experimentally.

Compound/Intermediate	Molecular Formula	Molar Mass (g/mol)	Representative Yield (%)	Isotopic Purity (%)
Ethylenediamine-d4	C ₂ H ₄ D ₄ N ₂	64.12	>98 (Commercial)	>98
N-nitro-4,5-dihydro-1H-imidazol-2-amine-d4	C ₃ H ₂ D ₄ N ₄ O ₂	134.13	75	>98
2-chloro-5-(chloromethyl)thiazole	C ₄ H ₃ Cl ₂ NS	168.05	80	N/A
Imidaclothiz-d4	C ₇ H ₄ D ₄ ClN ₅ O ₂ S	265.71	65	>98

Visualizations

Proposed Synthetic Workflow for Imidaclothiz-d4

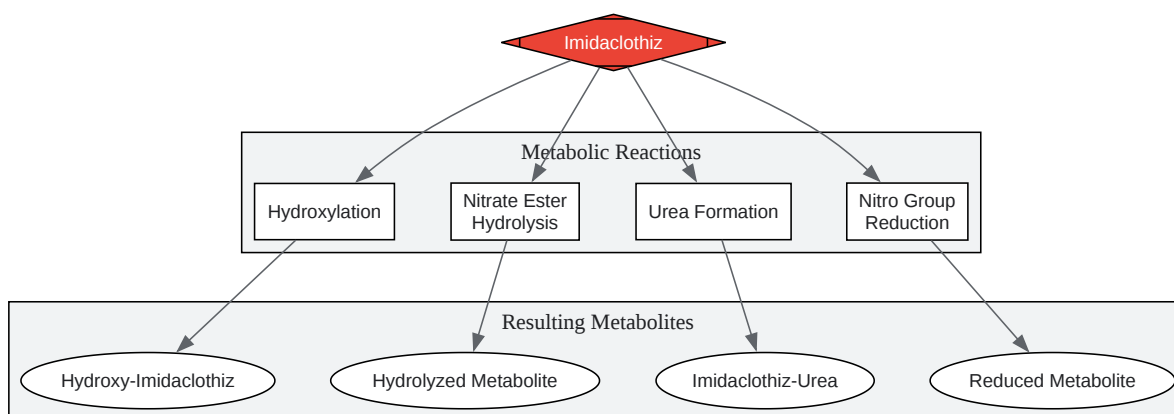


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Caption: Proposed multi-stage synthetic workflow for **Imidaclothiz-d₄**.

Mammalian Metabolic Pathway of Imidaclothiz

The metabolism of Imidaclothiz in mammals, as studied in mice, involves several key biotransformation reactions.[6][7] These reactions primarily aim to increase the polarity of the compound to facilitate its excretion.



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